

Acid Red 119: Not a Recognized Cytoplasmic Counterstain in Mainstream Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid red 119

Cat. No.: B1196764

[Get Quote](#)

Despite a comprehensive search of available scientific literature and supplier databases, there is no evidence to suggest that **Acid Red 119** is utilized as a cytoplasmic counterstain in biological research, including histology, immunohistochemistry, or drug development. The primary applications for this dye appear to be in the textile, leather, and paper industries.

Researchers, scientists, and drug development professionals seeking a cytoplasmic counterstain will need to consider established and validated alternatives. **Acid Red 119**, a double azo dye, is primarily documented for its properties in dyeing materials such as wool, polyamide, and silk.^{[1][2]} Its chemical and physical properties, including its solubility in water and lightfastness, are well-characterized for industrial purposes.^{[3][4][5]} However, its interaction with biological tissues and its suitability for microscopic visualization in a research setting have not been described in the reviewed literature.

Established Alternatives for Cytoplasmic Counterstaining

For researchers in need of a red cytoplasmic counterstain, several well-documented options are available. The choice of counterstain often depends on the primary stain used and the specific cellular components to be visualized. Commonly used red counterstains include:

- **Eosin:** One of the most common counterstains in histology, used in the hematoxylin and eosin (H&E) stain. It stains the cytoplasm and extracellular matrix in varying shades of pink and red.

- Nuclear Fast Red (Kernechtrot): Provides a red to pink staining of nuclei and can also lightly stain the cytoplasm. It is often used as a counterstain in immunohistochemistry and in-situ hybridization.
- Neutral Red: A supravital stain that can be used to stain the cytoplasm of living cells red. It is also used as a nuclear and cytoplasmic counterstain in some histological preparations.
- Safranin: Commonly used in microbiology for the Gram stain, it can also be used as a red counterstain in some histological protocols, particularly for cartilage and mucin.

General Principles of Cytoplasmic Counterstaining

The fundamental principle behind cytoplasmic counterstaining involves the use of an anionic (acidic) dye that binds to cationic (basic) components within the cytoplasm, such as proteins. This provides a contrasting color to the nuclear stain (typically a blue or purple hematoxylin), allowing for clear differentiation of cellular compartments. The selection of a suitable counterstain and the optimization of the staining protocol are critical for achieving high-quality, reproducible results.

A generalized workflow for immunohistochemistry, which often includes a counterstaining step, is outlined below.

A generalized workflow for an immunohistochemistry experiment.

In conclusion, while **Acid Red 119** is a well-characterized red dye for industrial applications, it is not a recognized or documented cytoplasmic counterstain for research purposes. Scientists and professionals in drug development should refer to established histological and immunohistochemical protocols and utilize validated counterstains to ensure the accuracy and reproducibility of their results.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. China Acid Red 119 Manufacturers, Suppliers, Factory - Free Sample - COLOR BLOOM [colorbloomdyes.com]
- 2. worlddyevariety.com [worlddyevariety.com]
- 3. krishnadyes.net [krishnadyes.net]
- 4. Acid Red 119 Manufacturer in Mumbai, Acid Red 119 Exporter [dyestuff.co.in]
- 5. colorantsgroup.com [colorantsgroup.com]
- To cite this document: BenchChem. [Acid Red 119: Not a Recognized Cytoplasmic Counterstain in Mainstream Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1196764#using-acid-red-119-as-a-cytoplasmic-counterstain-in-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com